1,4-Butanediol-d8 boiling point and density comparison

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Compound of Interest

Compound Name:	*1,4-Butanediol-1,1,2,2,3,3,4,4-d8*
CAS No.:	*74829-49-5*
Cat. No.:	*B107823*

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Technical Guide: Comparative Physicochemical Profiling of 1,4-Butanediol and 1,4-Butanediol-d8

Executive Summary

This guide provides a rigorous technical comparison between 1,4-Butanediol (1,4-BD) and its fully deuterated isotopologue, 1,4-Butanediol-d8 (1,4-BD-d8). While often treated interchangeably in general solvent applications, the isotopic substitution of protium (

H) with deuterium (

H) induces significant changes in density and metabolic stability, with subtle but thermodynamically relevant shifts in boiling point behavior.

This document is designed for researchers utilizing 1,4-BD-d8 in metabolic stability studies (Kinetic Isotope Effect), NMR internal referencing, and polymer synthesis. It moves beyond standard MSDS reporting to explain the causality of physical property changes and provides self-validating protocols for empirical verification.

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Part 1: Physicochemical Specification Matrix

The following data aggregates high-purity supplier specifications (e.g., Sigma-Aldrich, Cambridge Isotope Laboratories) and calculated theoretical values.

Property	1,4-Butanediol ( )	1,4-Butanediol-d8 ( )	% Change / Delta
CAS Number	110-63-4	74829-49-5	N/A
Molecular Formula			N/A
Molecular Weight	90.12 g/mol	98.17 g/mol	+8.9% (Mass Shift)
Density ( )	1.017 g/mL	1.108 - 1.130 g/mL	~ +9-11%
Boiling Point (760 mmHg)	230 °C	~230 °C (Nominal)*	(Theoretical)
Melting Point	20.1 °C	~16 - 19 °C	Slight Depression
Refractive Index ( )	1.4460	1.4427	-0.2%
Hygroscopicity	High	High	Identical

*Note on Boiling Point: While MSDS often list identical values for regulatory simplicity, deuterated diols typically exhibit a slightly higher boiling point due to the "Inverse Isotope Effect" where D-bonding (

) is stronger than H-bonding, requiring higher enthalpy to vaporize.

Part 2: Theoretical Underpinnings of Isotope Effects

To interpret the data above correctly, researchers must understand the two distinct physical mechanisms at play:

Density: The Mass-Volume Decoupling

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The ~10% increase in density is a direct function of the Primary Mass Effect.

- Mechanism: Deuterium (

  H) is twice as heavy as Protium (

  H). However, the electronic cloud structure—which determines the atomic radius and bond lengths—remains largely unchanged.
- Result: The molar volume (

) of the liquid remains nearly constant, while the mass (

) increases significantly.

  Since

  and

  , density increases linearly with molecular weight.

Boiling Point: The Inverse Isotope Effect

Unlike density, the boiling point is governed by intermolecular forces, specifically Hydrogen Bonding.

- Mechanism: The zero-point vibrational energy of an ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

  bond is lower than that of an

  bond. This makes the hydrogen bond in

  slightly stronger and shorter than in

  .
- Thermodynamic Consequence: It requires more energy (higher temperature) to break the intermolecular network of 1,4-BD-d8 to transition it into the gas phase.
- Observation: While heavy water (

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) boils at 101.4°C (vs 100°C for

), 1,4-BD-d8 shows a similar, though often unreported, elevation. Researchers relying on distillation for purification should anticipate the d8-isotopologue to be the "bottoms" product if mixed with the h10-analog.

Part 3: Experimental Validation Protocols

Trusting label values is insufficient for critical assays (e.g., qNMR or PK studies). Use these protocols to validate your material.

Protocol A: Precision Density Measurement (Oscillating U-Tube)

Standard pycnometry is prone to evaporation errors with hygroscopic diols. The Oscillating U-Tube method is the gold standard.

- Calibration: Calibrate the instrument using air and HPLC-grade water at 25.00°C.
- Sample Prep: Degas 1,4-BD-d8 by sonication for 5 minutes to remove dissolved air (which lowers apparent density).
- Injection: Inject 2 mL into the borosilicate glass U-tube. Ensure no micro-bubbles are trapped.
- Equilibration: Allow the Peltier thermostat to stabilize the sample to exactly 25.00°C (

).
- Measurement: Record the oscillation period (

). The density (

) is calculated via:

  (Where A and B are instrument constants).
- Validation: Acceptable range for 98% D purity: 1.105 – 1.115 g/mL.

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Protocol B: Boiling Point Determination (DSC)

Standard distillation thermometers are too slow for hygroscopic high-boilers. Differential Scanning Calorimetry (DSC) is preferred.

- Pan Preparation: Use a hermetically sealed aluminum pan with a laser-drilled pinhole (50 µm) to allow vapor escape at equilibrium pressure.
- Loading: Load 5–10 mg of 1,4-BD-d8.
- Ramp: Heat from 150°C to 260°C at 5°C/min under a Nitrogen purge (50 mL/min).
- Analysis: The boiling point is determined as the onset temperature of the endothermic evaporation peak, not the peak maximum.

Part 4: Applications in Drug Development (The "Deuterium Switch")

The most critical application of 1,4-BD-d8 is in probing metabolic pathways. 1,4-Butanediol is a prodrug for Gamma-Hydroxybutyrate (GHB).[1][2] Deuteration at the C-1 position significantly alters this pathway via the Kinetic Isotope Effect (KIE).

Metabolic Blockade Mechanism

The enzymes Alcohol Dehydrogenase (ADH) and Aldehyde Dehydrogenase (ALDH) must cleave C-H bonds to oxidize 1,4-BD to GHB.

- C-D Bond Strength: The C-D bond is ~6-10 times stronger than the C-H bond.
- Result: The reaction rate (

) is significantly slower than (

). This can reduce the formation of toxic metabolites or extend the half-life of the parent compound.

Visualizing the Pathway

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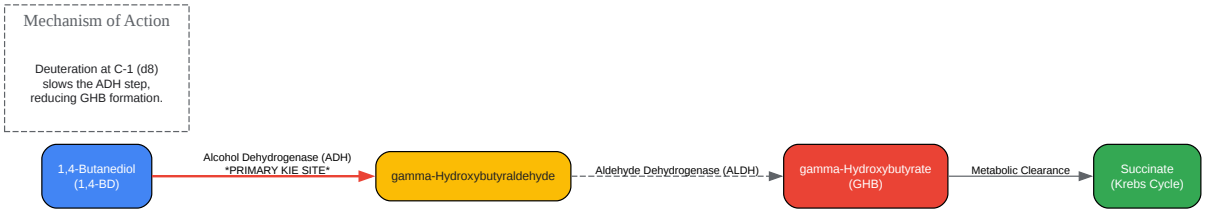

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Figure 1: Metabolic pathway of 1,4-Butanediol.[3][4][5][6] The red arrow indicates the rate-limiting step where deuterium substitution (C-D bond breakage) induces a primary Kinetic Isotope Effect, significantly slowing conversion to GHB.

Part 5: Analytical Workflow for Verification

When receiving a new batch of 1,4-BD-d8 for sensitive experiments, follow this logic flow to ensure material integrity.

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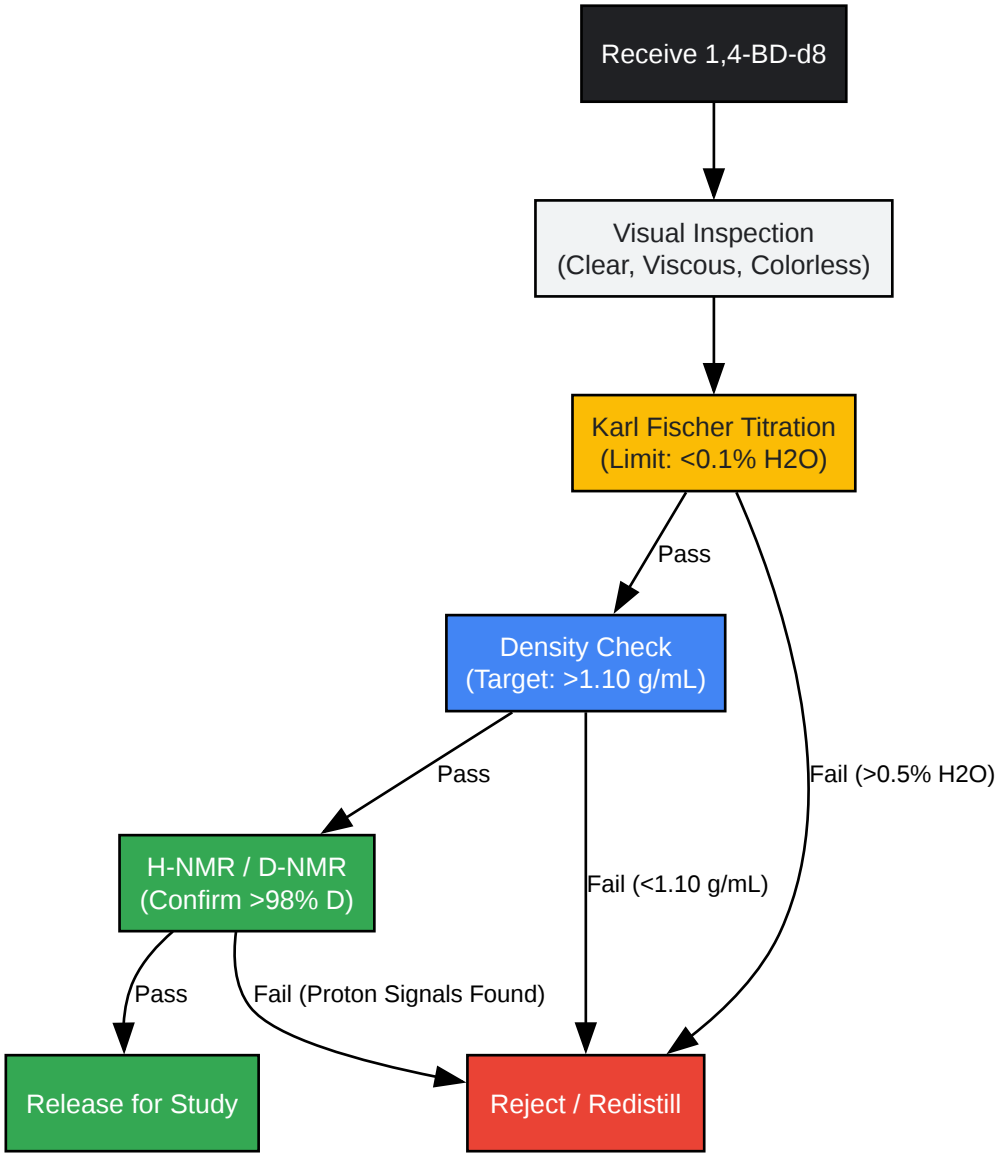

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Figure 2: Quality Assurance decision tree for validating deuterated solvents prior to use in quantitative applications.

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